

Application Note: Quantitative Analysis of Calcitriol and its Metabolites using LC-MS/MS

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Compound of Interest

Compound Name: Calcitriol (Rocaltrol)

Cat. No.: B15684760

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Calcitriol, the hormonally active form of Vitamin D, plays a crucial role in calcium homeostasis, bone metabolism, and various other physiological processes.[1][2] Accurate quantification of Calcitriol and its metabolites is essential for both clinical diagnostics and research, particularly in understanding Vitamin D deficiency and related disorders.[3][4] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has become the gold standard for the analysis of Vitamin D metabolites due to its high sensitivity, specificity, and ability to multiplex.[5][6][7] This document provides detailed protocols and quantitative data for the LC-MS/MS analysis of Calcitriol and its key metabolites.

Quantitative Data Summary

The following tables summarize the quantitative performance of various LC-MS/MS methods for the analysis of Calcitriol and its metabolites.

Table 1: Linearity and Quantification Limits

Analyte	Linearity Range	LLOQ (Lower Limit of Quantification)	Reference
Calcitriol (1 α ,25(OH) ₂ D ₃)	1 - 100 ng/mL	1 ng/mL	[3]
1 α ,25(OH) ₂ D ₃	20 - 1200 pg/mL	20 pg/mL	[6]
25(OH)D ₃	1 - 60 ng/mL	1 ng/mL	[6]
Calcitriol	5.021 - 150.340 pg/mL	5.021 pg/mL	[2]
1,25-(OH) ₂ -D ₂ and -D ₃	15.63 - 250 pg/mL	15.63 pg/mL	[8]

Table 2: Recovery and Precision

Analyte	Mean Recovery (%)	Intra-assay Precision (% CV)	Inter-assay Precision (% CV)	Reference
Calcitriol	110.77%	< 15%	< 15%	[2]
1 α ,25(OH) ₂ D ₃	100% $\pm$ 10%	< 15%	< 15%	[6]
25(OH)D ₃	100% $\pm$ 10%	< 15%	< 15%	[6]
Calcitriol (at 1, 5, 20, 70 ng/mL)	Not Specified	6.8, 9.6, 3.3, 6.8 %	Not Specified	[3]

Experimental Protocols

Protocol 1: Sample Preparation using Supported Liquid Extraction (SLE) and Solid Phase Extraction (SPE)

This protocol is adapted from a method for the analysis of Calcitriol in plasma.[3]

- Sample Pre-treatment:
 - Pipette 475 μ L of blank plasma or sample into a clean tube.

- Add 25 μ L of the standard spiking solution (in methanol) or methanol for blank and test samples.
- Add 100 μ L of 10% ammonia solution and mix thoroughly.
- Supported Liquid Extraction (SLE):
 - Load the pre-treated sample onto an ISOLUTE SLE+ 200 Supported Liquid Extraction Plate.^[4]
 - Apply a short pulse of vacuum to initiate the flow and allow the sample to absorb for 5 minutes.
 - Elute the analytes with 1 mL of a water-immiscible organic solvent (e.g., MTBE, DCM, or EtOAc).^[4]
- Solid Phase Extraction (SPE):
 - Condition a Phenomenex Strata-X (30 mg/1 cc) cartridge with 1 mL of methanol followed by 1 mL of water.^[2]
 - Load the eluate from the SLE step onto the conditioned SPE cartridge.
 - Wash the cartridge with 1 mL of water, followed by 1 mL of 20% acetonitrile in water.
 - Dry the cartridge under a stream of nitrogen (30 psi) for 30 seconds.
 - Elute the analytes.
- Derivatization (Optional but Recommended for higher sensitivity):
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 30°C.^[2]
 - Add 200 μ L of a derivatizing agent such as 4-phenyl-1,2,4-triazoline-3,5-dione (PTAD).^[2]
 - Vortex for 30 seconds and incubate at room temperature for two hours.
 - Evaporate the derivatized sample to dryness again.

- Reconstitution:
 - Reconstitute the dried residue in 300 µL of the mobile phase (e.g., acetonitrile-4mM ammonium trifluoroacetate, 60:40, v/v).[2]
 - Inject an aliquot (e.g., 10 µL) into the LC-MS/MS system.[2][9]

Protocol 2: Liquid Chromatography

The following are typical LC conditions for the separation of Calcitriol and its metabolites.

- LC System: Waters Acquity UPLC or Agilent 1200 SL.[6][9]
- Column: Waters Acquity UPLC BEH C18 (100 x 2.1 mm, 1.7 µm) or Eclipse Plus C18 (2.1 x 150 mm, 1.8 µm).[6][9]
- Column Temperature: 40 °C to 50 °C.[6][9]
- Mobile Phase A: Water with 0.1% formic acid or 0.378 mM lithium acetate.[6][9]
- Mobile Phase B: Methanol or acetonitrile with 0.1% formic acid.[5][9]
- Flow Rate: 0.2 - 0.4 mL/min.[2][4]
- Gradient Elution: A typical gradient starts with a higher percentage of aqueous mobile phase and ramps up to a high percentage of organic mobile phase to elute the analytes. For example, starting at 80% B and decreasing to 20% B over 4 minutes.[2]

Protocol 3: Mass Spectrometry

The following are general MS parameters for the detection of Calcitriol and its metabolites.

- MS System: Triple quadrupole mass spectrometer (e.g., Waters Xevo TQ-S).[6]
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.[6]
- Source Temperature: 120 °C.[6]
- Desolvation Temperature: 500 °C.[6]

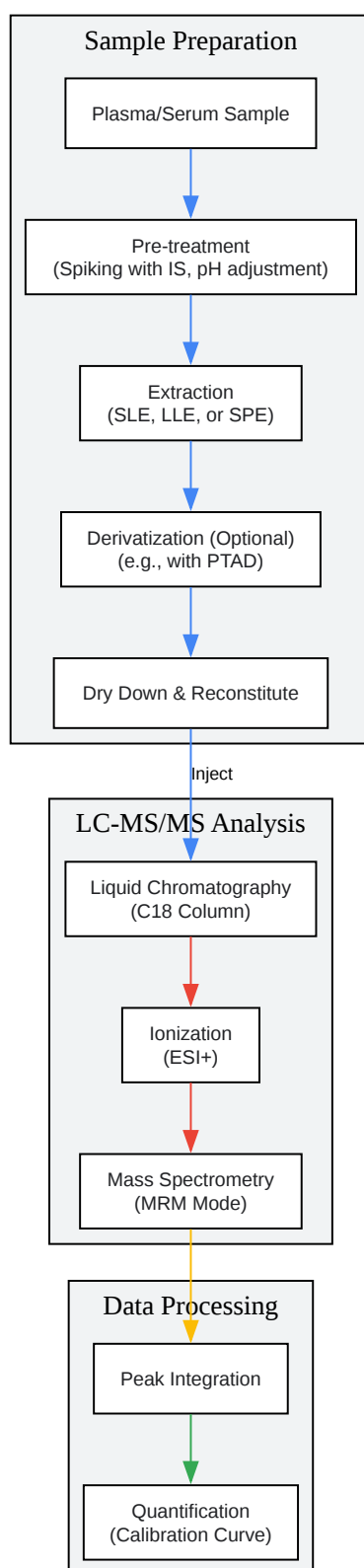
- Capillary Voltage: 3.5 V.[\[6\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).[\[6\]](#)

Table 3: Example MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Reference
Calcitriol (PTAD derivatized)	574.4	314.158	[2]
D6-Calcitriol (IS, PTAD derivatized)	580.4	314.136	[2]

Visualizations

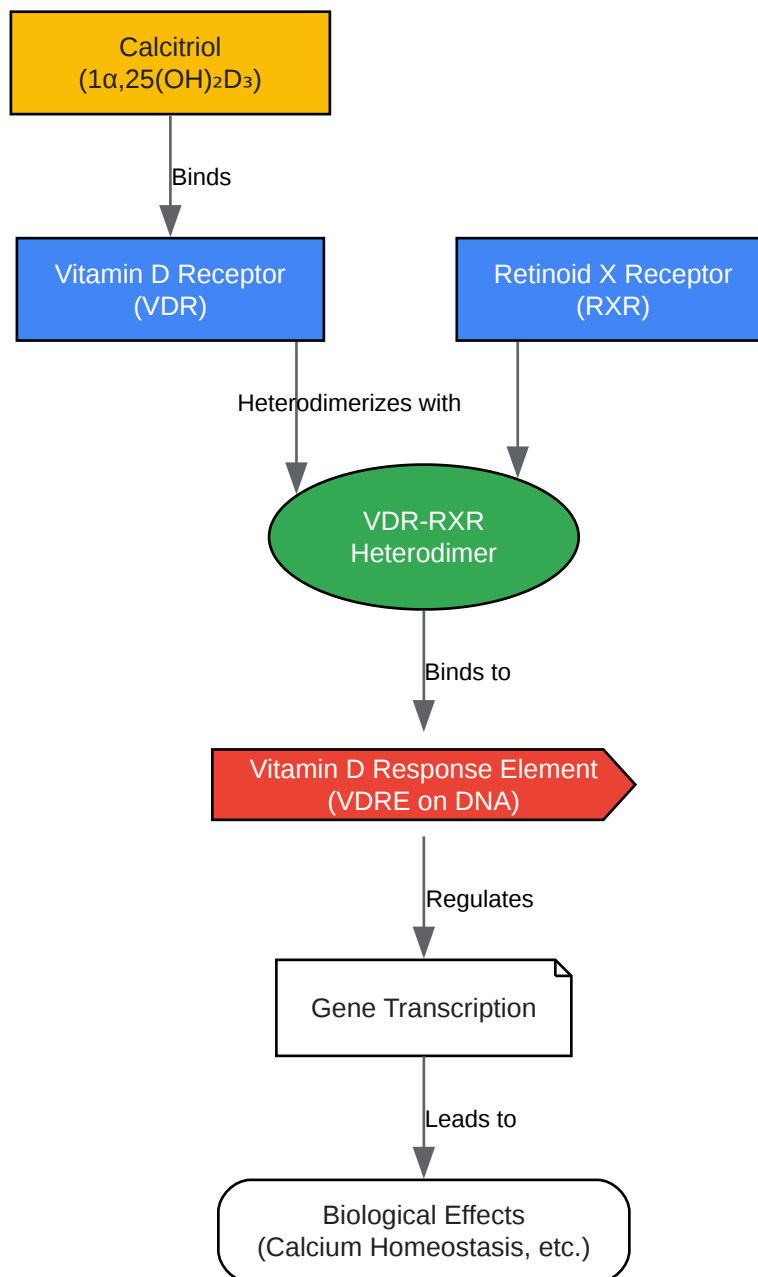
Experimental Workflow



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Caption: LC-MS/MS workflow for Calcitriol analysis.

Calcitriol Signaling Pathway



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Caption: Genomic signaling pathway of Calcitriol.

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